

Technical Support Center: 3-Pyridinemethanol Solubility in Organic Solvents

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Compound of Interest

Compound Name: 3-Pyridinemethanol

Cat. No.: B1662793

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Welcome to the technical support center for **3-Pyridinemethanol**. This resource is designed for researchers, scientists, and drug development professionals to provide comprehensive information and guidance on the solubility of **3-Pyridinemethanol** in various organic solvents.

Frequently Asked Questions (FAQs)

Q1: What is the general solubility profile of **3-Pyridinemethanol**?

A1: **3-Pyridinemethanol** is a polar molecule due to the presence of both a pyridine ring and a hydroxyl group.^{[1][2]} This structure allows it to be soluble in a range of polar organic solvents.^[1] It is also soluble in water and ether.^[2]

Q2: Is **3-Pyridinemethanol** soluble in dimethyl sulfoxide (DMSO)?

A2: Yes, **3-Pyridinemethanol** is highly soluble in DMSO. Quantitative data indicates its solubility to be 100 mg/mL (916.36 mM) or 60 mg/mL (549.8 mM).^{[3][4]} It is noted that the use of newly opened, hygroscopic DMSO can significantly impact solubility, and sonication may be needed to achieve complete dissolution.^[3]

Q3: How soluble is **3-Pyridinemethanol** in water?

A3: **3-Pyridinemethanol** is soluble in water.^{[2][5]} One source indicates a solubility of 1000 mg/L.^{[5][6]}

Q4: Can I dissolve **3-Pyridinemethanol** in non-polar solvents like hexane?

A4: Due to its polar nature, **3-Pyridinemethanol** is expected to have low solubility in non-polar solvents such as hexane. The principle of "like dissolves like" suggests that polar compounds are more readily soluble in polar solvents.

Q5: Are there any recommended solvent mixtures for in vivo studies?

A5: Yes, for in vivo formulations, several solvent systems have been reported to yield a clear solution of **3-Pyridinemethanol** at concentrations of at least 2.5 mg/mL.^[3] These include:

- 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.^[3]
- 10% DMSO and 90% (20% SBE- β -CD in Saline).^[3]
- 10% DMSO and 90% Corn Oil.^[3]

Solubility Data

The following table summarizes the available quantitative and qualitative solubility data for **3-Pyridinemethanol** in various organic solvents.

Solvent Class	Solvent Name	Quantitative Solubility	Qualitative Solubility	Citations
Sulfoxide	Dimethyl Sulfoxide (DMSO)	100 mg/mL (916.36 mM); 60 mg/mL (549.8 mM)	-	[3][4]
Aqueous	Water	1000 mg/L	Soluble	[2][5][6]
Ether	Diethyl Ether	-	Freely Soluble	
Alcohols	Methanol, Ethanol	-	Soluble in common organic solvents like ethanol, methanol	[7]
Ketones	Acetone	-	Soluble in common organic solvents like acetone	[7]

Experimental Protocols

This section provides a detailed methodology for determining the solubility of **3-Pyridinemethanol** in a laboratory setting. The "shake-flask" method is a widely recognized and reliable technique for determining equilibrium solubility.

Objective: To determine the equilibrium solubility of **3-Pyridinemethanol** in a specific organic solvent at a given temperature.

Materials:

- **3-Pyridinemethanol** (solid or liquid)
- Solvent of interest (analytical grade)
- Glass vials with screw caps

- Orbital shaker or vortex mixer
- Constant temperature bath or incubator
- Syringe filters (e.g., 0.45 μm PTFE)
- Analytical balance
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **3-Pyridinemethanol** to a glass vial. The excess solid should be visually apparent.
 - Add a known volume of the desired organic solvent to the vial.
 - Securely cap the vial to prevent solvent evaporation.
 - Place the vial in a constant temperature bath on an orbital shaker. Agitate the mixture for a sufficient time (typically 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
 - After the equilibration period, allow the vial to stand undisturbed in the temperature bath for a short period to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pipette.
 - Immediately filter the supernatant through a syringe filter into a clean vial to remove any undissolved solid.
- Analysis:

- Prepare a series of standard solutions of **3-Pyridinemethanol** of known concentrations in the same solvent.
- Analyze the filtered sample and the standard solutions using a validated analytical method such as HPLC or UV-Vis spectrophotometry to determine the concentration of **3-Pyridinemethanol** in the saturated solution.
- Calculation:
 - The determined concentration represents the equilibrium solubility of **3-Pyridinemethanol** in the chosen solvent at the specified temperature. The results are typically expressed in mg/mL or mol/L.

Troubleshooting Guide

Issue: Incomplete Dissolution or Precipitation

- Possible Cause: The concentration of **3-Pyridinemethanol** exceeds its solubility limit in the chosen solvent.
- Troubleshooting Steps:
 - Increase Solvent Volume: Add more solvent to decrease the overall concentration.
 - Apply Heat: Gently warm the solution. Note that solubility is temperature-dependent, and the compound may precipitate upon cooling.
 - Use Sonication: Place the sample in an ultrasonic bath to aid dissolution.[\[3\]](#)
 - Consider a Co-solvent: If working with a solvent system, adjusting the ratio of the solvents may improve solubility.

Issue: Inconsistent Solubility Results

- Possible Cause: Equilibrium has not been reached during the solubility determination.
- Troubleshooting Steps:

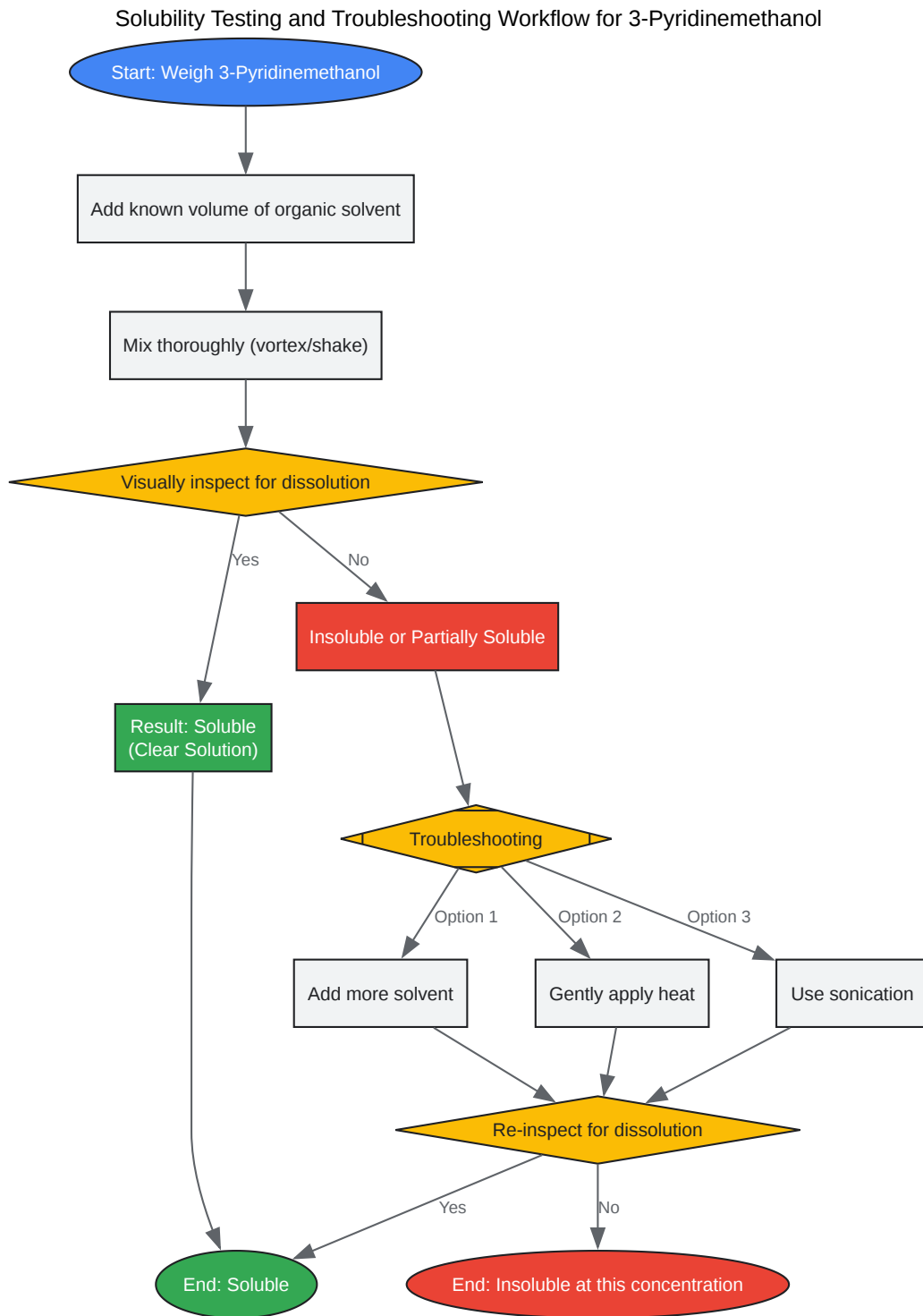
- Increase Equilibration Time: Extend the shaking/mixing time to ensure the solution is fully saturated.
- Ensure Proper Mixing: Verify that the agitation method is sufficient to keep the solid suspended in the solvent.
- Control Temperature: Ensure a constant and uniform temperature is maintained throughout the experiment.

Issue: Cloudiness in the Solution

- Possible Cause: The presence of impurities in the **3-Pyridinemethanol** or the solvent.
- Troubleshooting Steps:
 - Use High-Purity Materials: Ensure that both the **3-Pyridinemethanol** and the solvent are of high purity.
 - Filter the Solvent: Filter the solvent before use to remove any particulate matter.

Visual Workflow for Solubility Testing

The following diagram illustrates a logical workflow for determining the solubility of **3-Pyridinemethanol** and troubleshooting common issues.



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Caption: A flowchart illustrating the steps for solubility testing and troubleshooting.

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